

Technical Guide to Cholenic Acid (CAS 5255-17-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cholenic acid*

Cat. No.: B105933

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Introduction

Cholenic acid, identified by the CAS number 5255-17-4, is a monohydroxy bile acid that plays a significant role in lipid metabolism and signaling pathways.^{[1][2][3]} Also known as 3 β -Hydroxy-5-**cholenic acid**, it is a naturally occurring endogenous metabolite found in biological fluids from fetal life onwards.^[4] This steroid acid is a precursor in the biosynthesis of chenodeoxycholic acid and is a product of cholesterol oxidation.^{[1][2][3]} Clinically, elevated levels of **cholenic acid** are observed in patients with certain neonatal liver diseases, particularly those with mutations in the CYP7A1 gene, as well as in individuals with intrahepatic and extrahepatic cholestasis.^{[1][2][5]} Its role as a signaling molecule, notably through its interaction with the Liver X Receptor (LXR), makes it a compound of interest in metabolic and drug development research.^{[6][7]}

Physicochemical and Computed Properties

Cholenic acid is a crystalline solid.^{[2][3]} Its properties are summarized in the tables below.

Table 2.1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₃₈ O ₃	[2] [6] [8]
Molecular Weight	374.57 g/mol	[6]
Melting Point	235.0 °C	[6]
Boiling Point	522.8 °C	[6]
Flash Point	284.1 °C	[6]
Appearance	Crystalline Solid	[2] [3]
Solubility	DMF: 5 mg/mL DMF (1:4): 0.25 mg/mL MSO: 3.75 - 9 mg/mL	[2] [3] [4] [9]
Storage	2°C - 8°C or -20°C	[2] [6]

Table 2.2: Computed Properties

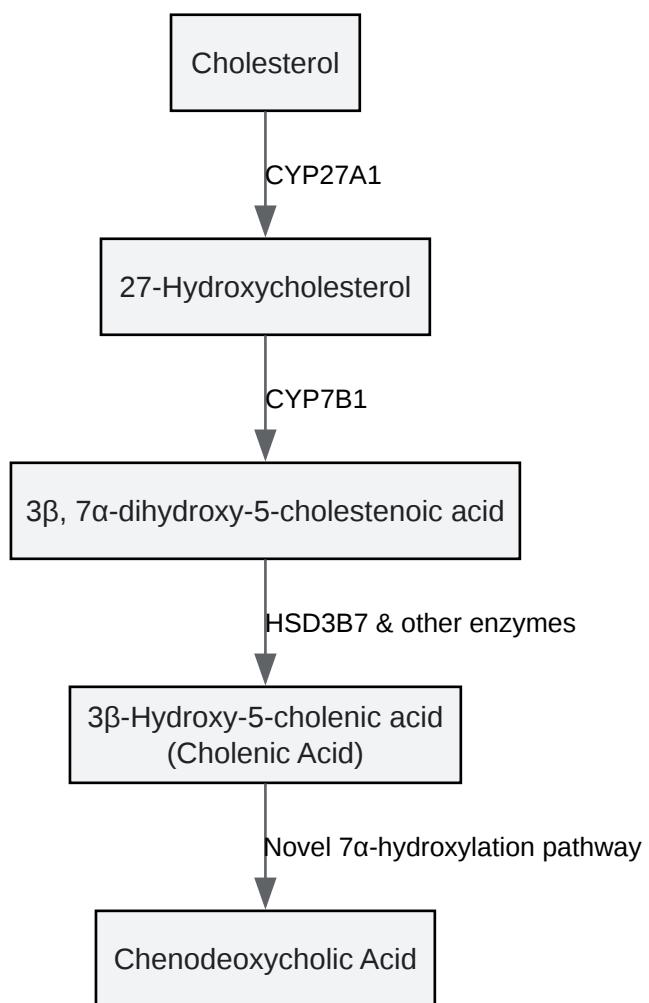
Property	Value	Source(s)
pKa (Strongest Acidic)	4.83	[1]
logP	4.54 - 5.71	[1] [5]
Hydrogen Bond Donors	2	[5]
Hydrogen Bond Acceptors	3	[5]
Rotatable Bond Count	4	[1]
Topological Polar Surface Area	57.53 Å ²	[5]

Biological Role and Signaling Pathways

Cholenic acid is an important intermediate in the "acidic" and "Yamasaki" pathways of bile acid biosynthesis, which are alternative routes to the classic pathway for converting cholesterol into primary bile acids.[\[6\]](#)[\[10\]](#)[\[11\]](#)

Bile Acid Biosynthesis

In the acidic pathway, cholesterol is first converted to 27-hydroxycholesterol by the mitochondrial enzyme sterol 27-hydroxylase (CYP27A1).[10][12] This is then hydroxylated at the C-7 position by oxysterol 7 α -hydroxylase (CYP7B1).[6][10] Subsequent enzymatic modifications lead to the formation of C24 bile acids like 3 β -hydroxy-5-cholenoic acid, which is then converted to chenodeoxycholic acid.[6][11] This pathway is crucial for controlling cellular levels of regulatory oxysterols.[10]



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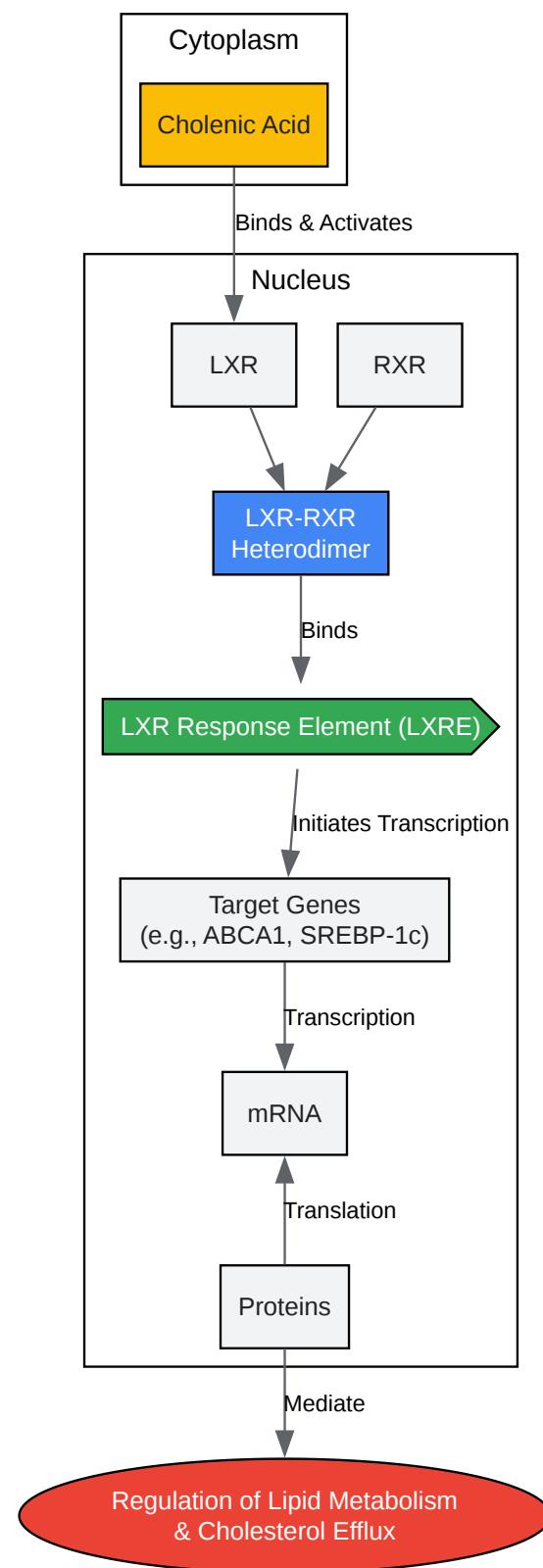
Figure 1. Simplified acidic pathway of bile acid synthesis.

Liver X Receptor (LXR) Signaling

Cholic acid has been identified as an agonist of the Liver X Receptor (LXR), a nuclear receptor that plays a critical role in regulating cholesterol, fatty acid, and glucose homeostasis.

[6][7][13] Upon binding by an agonist like **cholenic acid**, LXR forms a heterodimer with the Retinoid X Receptor (RXR).[14] This complex then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, initiating their transcription.[14]

Key LXR target genes include ABCA1 and ABCG1, which are involved in cholesterol efflux, and SREBP-1c, a major transcription factor for lipogenesis.[14][15] The activation of LXR by **cholenic acid** is a key mechanism by which it influences lipid metabolism.[6][7]



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- To cite this document: BenchChem. [Technical Guide to Cholenic Acid (CAS 5255-17-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105933#cholenic-acid-cas-number-5255-17-4-properties]

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